

In-Depth Technical Guide to the Synthesis and Manufacturing of Pigment Red 5

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Compound of Interest

Compound Name: Red 5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and manufacturing process for C.I. Pigment **Red 5** (CAS No. 6410-41-9; C.I. No. 12490). This document details the chemical properties, a step-by-step synthesis protocol, and the industrial manufacturing workflow for this bluish-red monoazo pigment.

Introduction to Pigment Red 5

Pigment **Red 5**, also known as Naphthol Carmine FB, is a synthetic organic pigment valued for its vibrant bluish-red shade and good lightfastness.^[1] Its chemical structure, N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazeryl]-3-hydroxynaphthalene-2-carboxamide, places it in the category of naphthol azo pigments.^[2] These pigments are characterized by the presence of an azo group (-N=N-) linking aromatic structures, one of which is a naphthol derivative. Pigment **Red 5** is insoluble in water and finds applications in various industries, including cosmetics, inks, and coatings.^{[3][4]}

Physicochemical and Quantitative Data

A summary of the key physicochemical properties of Pigment **Red 5** is presented in the table below. This data is essential for understanding the pigment's behavior in various formulations and applications.

Property	Value	Reference
C.I. Name	Pigment Red 5	[5]
C.I. Number	12490	[5]
CAS Number	6410-41-9	[5]
Molecular Formula	C ₃₀ H ₃₁ ClN ₄ O ₇ S	[2]
Molecular Weight	627.11 g/mol	[5]
Appearance	Bluish-red powder	[4]
Density	~1.7 g/cm ³	[5]
Oil Absorption	~40 ml/100g	[5]
Heat Resistance	140 °C	[5]
Light Fastness	7 (on a scale of 1 to 8)	[5]
Water Resistance	5 (on a scale of 1 to 5)	[5]

Synthesis of Pigment Red 5

The synthesis of Pigment **Red 5** is a classic example of an azo coupling reaction, which involves two primary stages: the diazotization of an aromatic amine and the subsequent coupling of the resulting diazonium salt with a coupling component.

Chemical Reaction Pathway

The overall synthesis reaction is as follows:

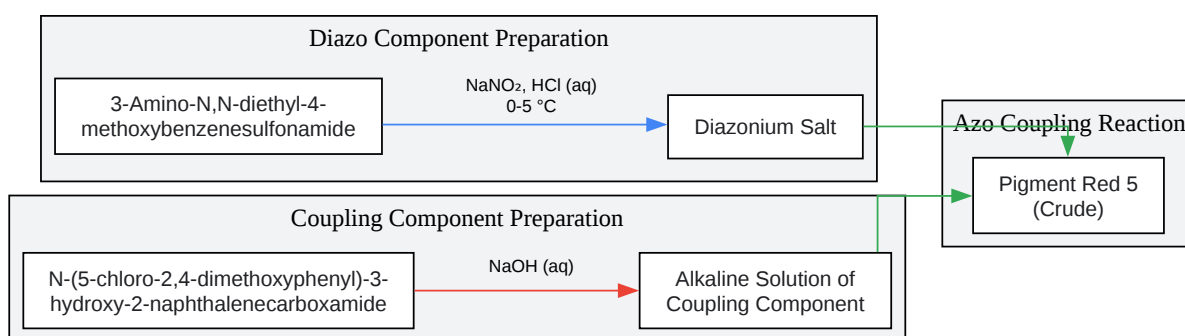
Diazo Component Precursor: 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide
Coupling Component: N-(5-chloro-2,4-dimethoxyphenyl)-3-hydroxy-2-naphthalenecarboxamide

The synthesis proceeds in two main steps:

- **Diazotization:** The primary aromatic amine, 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide, is converted into a diazonium salt using nitrous acid (HNO₂), which is typically generated in situ from sodium nitrite and a strong acid (e.g., hydrochloric

acid). This reaction is carried out at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.

- **Azo Coupling:** The diazonium salt is then reacted with the coupling component, N-(5-chloro-2,4-dimethoxyphenyl)-3-hydroxy-2-naphthalenecarboxamide, which is typically dissolved in an alkaline solution. The electrophilic diazonium ion attacks the electron-rich coupling component to form the stable azo pigment, **Pigment Red 5**.



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Caption: Synthesis pathway of Pigment **Red 5**.

Experimental Protocol

The following is a representative laboratory-scale protocol for the synthesis of Pigment **Red 5**.

Materials:

- 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide
- N-(5-chloro-2,4-dimethoxyphenyl)-3-hydroxy-2-naphthalenecarboxamide
- Sodium Nitrite (NaNO₂)
- Concentrated Hydrochloric Acid (HCl)

- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

Procedure:

Part 1: Diazotization

- In a beaker, prepare a solution of 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide in dilute hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine solution. Maintain the temperature below 5 °C throughout the addition.
- Stir the mixture for an additional 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt. The resulting solution should be kept cold for the next step.

Part 2: Azo Coupling

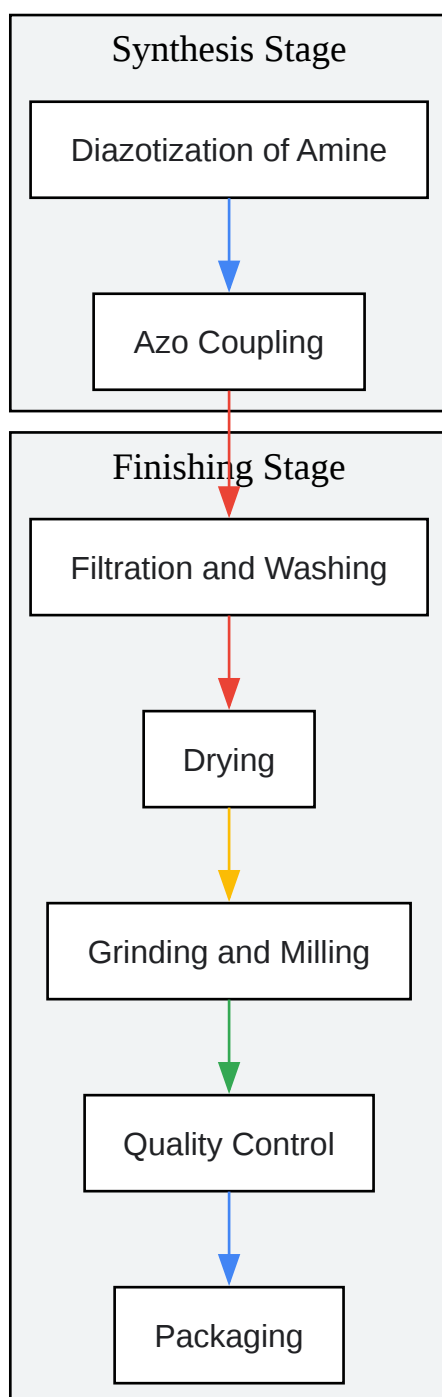
- In a separate beaker, dissolve N-(5-chloro-2,4-dimethoxyphenyl)-3-hydroxy-2-naphthalenecarboxamide in an aqueous solution of sodium hydroxide.
- Cool this alkaline solution to 5-10 °C in an ice bath.
- Slowly add the cold diazonium salt solution from Part 1 to the alkaline coupling component solution with vigorous stirring.
- A colored precipitate of Pigment **Red 5** will form immediately.
- Continue stirring the reaction mixture for 1-2 hours to ensure the completion of the coupling reaction. The pH of the mixture should be maintained in the alkaline range.

Part 3: Isolation and Purification

- Filter the precipitated pigment using a Buchner funnel.
- Wash the filter cake thoroughly with distilled water until the filtrate is neutral to remove any unreacted starting materials and salts.
- Dry the pigment in an oven at a temperature below 100 °C to avoid thermal degradation.
- The dried pigment can be further purified by recrystallization from a suitable organic solvent if higher purity is required.

Industrial Manufacturing Process

The industrial-scale manufacturing of Pigment **Red 5** follows the same fundamental chemical principles as the laboratory synthesis but involves larger equipment and more stringent process control to ensure consistent quality and yield.



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Caption: Industrial manufacturing workflow for Pigment **Red 5**.

Key Stages in Manufacturing:

- **Synthesis:** The diazotization and coupling reactions are carried out in large, jacketed reactors that allow for precise temperature control. The addition of reactants is carefully controlled to manage the exothermic nature of the reactions and to ensure optimal particle size and crystal form of the pigment.
- **Filtration and Washing:** The pigment slurry from the reactor is transferred to a filter press to separate the solid pigment from the liquid reaction medium. The filter cake is then washed extensively with water to remove soluble impurities.
- **Drying:** The washed pigment is dried in industrial dryers, such as spray dryers or tray dryers, to remove water content. The drying conditions are optimized to prevent pigment agglomeration and degradation.
- **Grinding and Milling:** The dried pigment is then subjected to grinding or milling processes to achieve the desired particle size distribution, which is crucial for its coloristic and application properties.
- **Quality Control:** Throughout the manufacturing process, samples are taken for quality control analysis. This includes testing for color strength, shade, particle size, and purity to ensure the final product meets specifications.
- **Packaging:** The final pigment powder is packaged in bags or drums for shipment to customers.

Conclusion

The synthesis and manufacturing of Pigment **Red 5** is a well-established process based on the principles of azo chemistry. Careful control of reaction conditions during diazotization and coupling, followed by standardized finishing steps, is crucial for producing a high-quality pigment with consistent properties. This technical guide provides a foundational understanding of the processes involved, which can be adapted and optimized for specific research and development or industrial applications.

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